

Understanding the pharmacokinetics of Egfr-IN-

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Egfr-IN-44	
Cat. No.:	B12407511	Get Quote

References

- 1. mdpi.com [mdpi.com]
- 2. fda.gov [fda.gov]
- 3. Pharmacokinetic predictions for patients with renal impairment: focus on peptides and protein drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Measured GFR in murine animal models: review on methods, techniques, and procedures
 PMC [pmc.ncbi.nlm.nih.gov]
- 5. Blood test: eGFR (estimated glomerular filtration rate) American Kidney Fund [kidneyfund.org]
- 6. Estimated Glomerular Filtration Rate (eGFR) | National Kidney Foundation [kidney.org]
- 7. Estimated Glomerular Filtration Rate (GFR) Test for Your Kidneys [webmd.com]
- 8. my.clevelandclinic.org [my.clevelandclinic.org]
- 9. An Age-Calibrated Definition of Chronic Kidney Disease: Rationale and Benefits PMC [pmc.ncbi.nlm.nih.gov]
- 10. ukidney.com [ukidney.com]
- 11. The Glomerular Filtration Rate Estimators in the Pharmacokinetic Modelling in Acute Kidney Injury: An Observational Study PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Understanding the pharmacokinetics of Egfr-IN-44]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b12407511#understanding-the-pharmacokinetics-of-egfr-in-44]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com